

Quantitative Pharmacological Data on Daturaolone

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Compound Focus: Daturaolone

CAS No.: 41498-80-0

Cat. No.: S561763

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The following table summarizes key quantitative findings from recent pharmacological investigations.

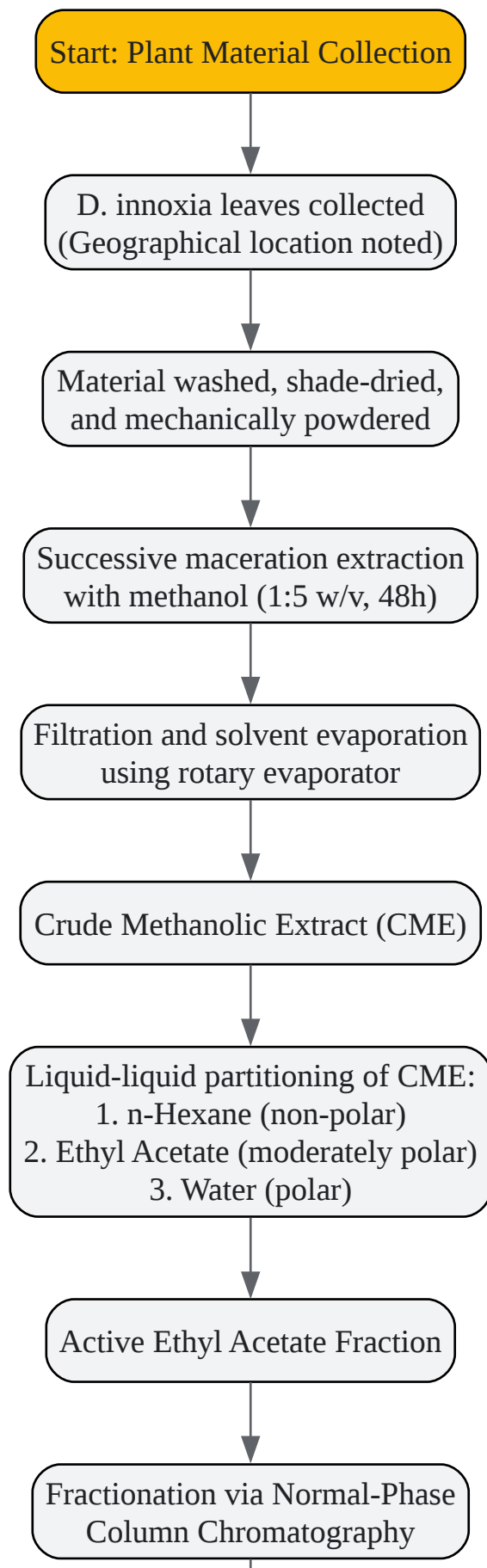
Pharmacological Activity	Experimental Model	Key Quantitative Results (IC ₅₀ /Effective Dose)	Citations
Anti-inflammatory	<i>In vitro</i> (NF-κB inhibition)	IC ₅₀ = 1.2 ± 0.8 µg/mL	[1]
	<i>In vitro</i> (Nitric Oxide inhibition)	IC ₅₀ = 4.51 ± 0.92 µg/mL	[1]
Cytotoxicity	<i>In vitro</i> (Huh7.5 liver cancer cells)	IC ₅₀ = 17.32 ± 1.43 µg/mL	[1]
	<i>In vitro</i> (Normal lymphocytes)	IC ₅₀ > 20 µg/mL (indicating selectivity)	[1]
Antinociceptive (Pain Relief)	<i>In vivo</i> (Paw edema model in mice)	81.73 ± 3.16% inhibition	[1]
	<i>In vivo</i> (Thermal-induced pain model)	89.47 ± 9.01% antinociception	[1]
Antidepressant	<i>In vivo</i> (Tail suspension test in mice)	Immobility time reduced to 68 ± 9.22 seconds	[1]

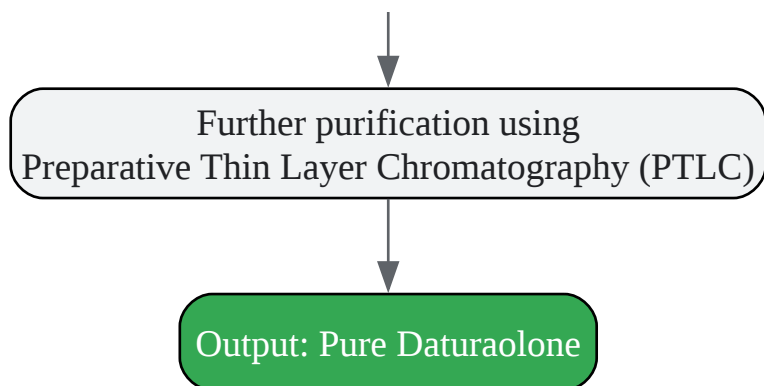
Core Experimental Protocols for Isolation and Profiling

For researchers seeking to replicate or adapt these methods, here are the detailed experimental workflows for the isolation, quantification, and biological testing of **daturaolone**.

Plant Material Collection, Extraction, and Isolation

This protocol outlines the process from plant collection to the isolation of pure **daturaolone**.





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*This workflow, adapted from multiple studies [2] [3] [1], involves initial extraction with methanol, followed by liquid-liquid partitioning to concentrate the target compounds. The active ethyl acetate fraction is then subjected to chromatographic techniques to isolate pure **daturaolone**.*

Quantification via High-Performance Liquid Chromatography (HPLC)

A robust HPLC method is crucial for quantifying **daturaolone** content in different plant samples.

- **Sample Preparation:** Plant parts (leaves, stems, fruits, roots, flowers) are collected from different geographical regions across multiple months. Dried, powdered material is extracted with optimized solvent systems like Ethyl Acetate:Ethanol (1:1) [3].
- **HPLC Analysis:**
 - **Column:** Reverse-Phase (RP) C18 column.
 - **Mobile Phase:** Optimized gradient of water and acetonitrile, often with modifiers like 0.1% formic acid.
 - **Detection:** Ultraviolet (UV) or Diode Array Detector (DAD).
 - **Quantification:** A calibration curve is established using a **daturaolone** standard for linearity ($R^2 > 0.9$). The amount of **daturaolone** in samples is calculated based on the peak area and expressed as μg per mg of dry plant powder [3].

In Vitro and In Vivo Pharmacological Assays

These standard assays are used to evaluate the biological activity of **daturaolone**.

- **Anti-inflammatory Assays:**

- **NF-κB Inhibition:** Reporter cell lines are treated with **daturaolone** and stimulated with an inflammatory agent (e.g., LPS). NF-κB activity is measured by luciferase reporter assay or ELISA [1].
- **Nitric Oxide (NO) Inhibition:** Macrophage cells (e.g., RAW 264.7) are stimulated with LPS in the presence of **daturaolone**. NO production is quantified using the Griess reagent [1].
- **Cytotoxicity Assay (MTT):**
 - Cancer cell lines (e.g., Huh7.5, HCT-116) and normal cells (e.g., lymphocytes) are treated with **daturaolone**.
 - After incubation, MTT dye is added. Metabolically active cells convert MTT to purple formazan crystals, which are dissolved, and the absorbance is measured. IC₅₀ values are calculated from dose-response curves [1] [4].
- **In Vivo Models:**
 - **Anti-edema:** Paw edema is induced in rodents (e.g., by carrageenan), and the test compound is administered. Edema reduction is measured plethysmographically over time [1].
 - **Antinociceptive:** Thermal (hot plate) or chemical (acetic acid) pain models are used. The latency to a pain response is recorded [1].
 - **Antidepressant:** The tail suspension test or forced swim test is used. The immobility time of rodents, which is reduced by antidepressants, is measured [1].

Biosynthesis and Genetic Regulation in Datura

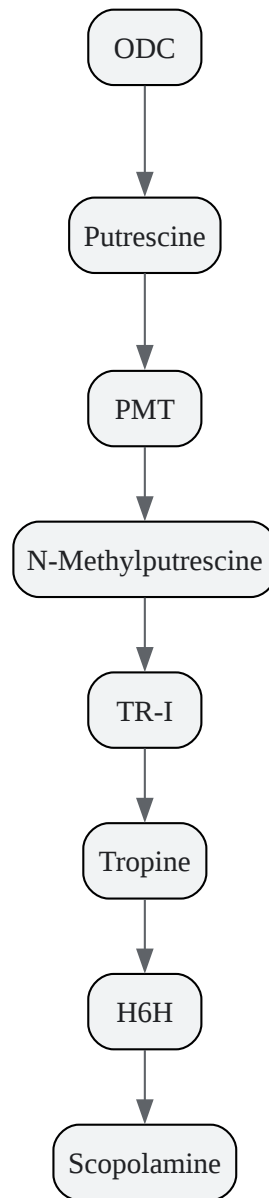
Daturaolone is a triterpenoid, but its biosynthesis in *Datura* occurs alongside the well-characterized tropane alkaloid pathway. Understanding the genetic controls is key for biotechnological production.

L-Ornithine L-Phenylalanine

Daturaolone Biosynthesis

Pathway not fully elucidated
(Triterpenoid backbone synthesis
& subsequent oxidation)

Tropane Alkaloid Pathway (Roots)



Coregulation & Transport

Key Biosynthetic Genes:
PMT, TR-I, H6H, HDH

Secondary metabolites
are transported
to aerial parts (leaves, fruits)

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Simplified biosynthetic relationship in *Datura innoxia*. **Daturaolone** (a triterpenoid) and tropane alkaloids like scopolamine are secondary metabolites whose biosynthesis is coregulated in the plant's roots [5] [6] [7]. Key genes (*PMT*, *TR-I*, *H6H*) influence the accumulation of these bioactive compounds, which are then transported to aerial parts like leaves and fruits [5] [6].

Key Considerations for Drug Development

- **Content Variability:** The concentration of **daturaolone** in *D. innoxia* is highly variable. It is influenced by the **plant part** (highest in fruits), **geographical location**, **season of collection**, and **extraction solvent** [3]. A metabolomics-guided approach is recommended for biomass selection.
- **Drug-Likeliness:** *In silico* predictions indicate that **daturaolone** complies with Lipinski's Rule of Five, suggesting good oral bioavailability. ADMET (Absorption, Distribution, Metabolism, Excretion, Toxicity) profiles show high plasma protein binding and no predicted blood-brain barrier penetration, which could be advantageous for reducing CNS side effects [1].
- **Multi-Target Action:** Molecular docking studies suggest **daturaolone** interacts with several inflammatory targets, including **NF-κB**, **COX-2**, and **5-LOX**, supporting its potential as a multi-target therapeutic agent [1].

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